

Personal protective equipment for handling SJ988497

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Essential Safety and Handling Guide for SJ988497

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This document provides essential safety and logistical information for handling the PROTAC JAK2 degrader, **SJ988497**. The following guidelines are intended for researchers, scientists, and drug development professionals.

Compound Information



Product Name	SJ988497
Synonyms	Compound 7
CAS Number	2595365-41-4[1]
Molecular Formula	C36H36N10O5[1]
Molecular Weight	688.74 g/mol [1]
Description	A cell-permeable PROTAC (Proteolysis Targeting Chimera) that consists of a Ruxolitinib derivative (JAK2 inhibitor), a linker, and a CRBN ligand (Pomalidomide).[2] It is designed to induce the degradation of Janus kinase 2 (JAK2) and is used in research for CRLF2- rearranged acute lymphoblastic leukemia (ALL). [2]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **SJ988497** is not publicly available, it should be handled with the care required for all novel research compounds with unknown long-term health effects. The following PPE is mandatory when handling **SJ988497**:



PPE Category	Minimum Requirement	Rationale
Body Protection	Laboratory Coat	Protects skin and personal clothing from potential contamination.
Hand Protection	Disposable Nitrile Gloves	Provides a barrier against skin contact. Change gloves immediately if contaminated.
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Protects eyes from splashes or aerosols. A face shield should be worn in conjunction with goggles when there is a significant risk of splashing.
Respiratory Protection	Not generally required if handled in a well-ventilated area or a chemical fume hood.	Use a NIOSH-approved respirator if there is a risk of generating aerosols or dust and engineering controls are not sufficient.

Operational and Disposal Plans Handling and Storage

- Handling:
 - Handle in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
 - Avoid contact with skin, eyes, and clothing.
 - Minimize dust and aerosol generation.
 - Prepare stock solutions in a designated area.
- Storage:
 - Store the solid compound in a tightly sealed container in a cool, dry place.



Stock Solutions: Once prepared, aliquot and store at -20°C for up to one month or -80°C for up to six months. Avoid repeated freeze-thaw cycles.

Spill and Exposure Procedures

- Spill:
 - Evacuate the area.
 - Wear appropriate PPE.
 - Absorb the spill with inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
 - Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- Exposure:
 - Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes,
 occasionally lifting the upper and lower eyelids. Seek medical attention.
 - Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
 - Ingestion: Wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Seek medical attention.

Disposal

Dispose of waste **SJ988497** and contaminated materials in accordance with all applicable federal, state, and local regulations for chemical waste. Contact your institution's environmental health and safety (EHS) office for specific guidance.

Experimental Protocols

The following are summarized experimental protocols based on published research.



In Vitro Cell Proliferation Assay

Parameter	Description
Cell Line	MHH-CALL-4 (CRLF2-rearranged acute lymphoblastic leukemia)
Treatment	SJ988497 at various concentrations (e.g., 1 nM, 10 nM, 100 nM, 1 μ M, 4 μ M)
Incubation Time	72 hours
Readout	Cell viability (e.g., using CellTiter-Glo® Luminescent Cell Viability Assay)
Data Analysis	Calculate EC50 values to determine the concentration at which SJ988497 inhibits 50% of cell proliferation.

Western Blot for JAK Degradation

Parameter	Description
Cell Line	MHH-CALL-4
Treatment	SJ988497 (e.g., 1 μM)
Incubation Time	1 hour
Procedure	1. Lyse cells and quantify protein concentration. 2. Separate proteins by SDS-PAGE. 3. Transfer proteins to a PVDF membrane. 4. Block the membrane and probe with primary antibodies against JAK1, JAK2, JAK3, TYK2, and a loading control (e.g., GAPDH). 5. Incubate with a secondary antibody. 6. Visualize bands using a chemiluminescence detection system.
Expected Outcome	Reduction in the protein levels of JAKs, particularly JAK2, in SJ988497-treated cells compared to control.



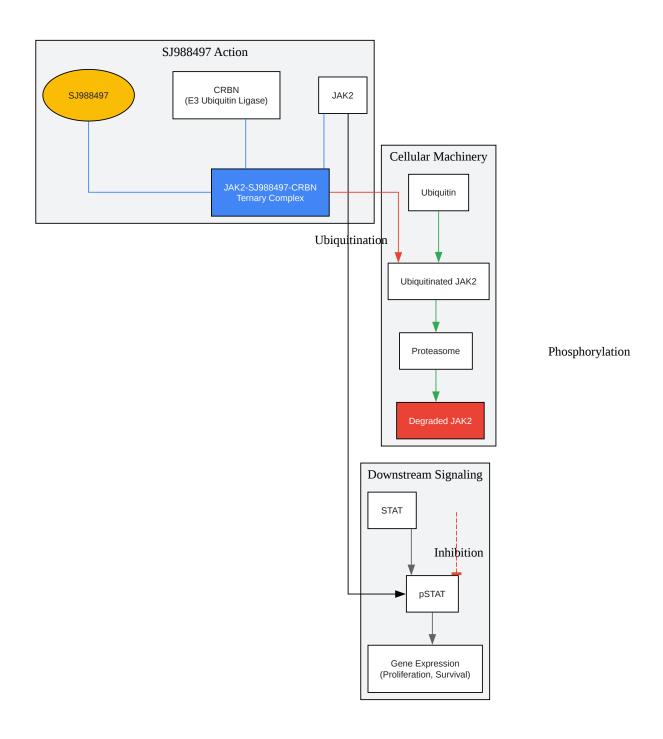
In Vivo Xenograft Studies

Parameter	Description
Animal Model	NSG (NOD scid gamma) mice
Cell Line	CL20SF2-Luc2aYFP (luciferase-expressing leukemic cells)
Cell Inoculation	1 x 10^6 cells via tail vein injection
Treatment Initiation	When leukemia burden reaches a predetermined level (e.g., luminescence of ~1 x 10^8 photons/second)
Drug Administration	Intraperitoneal (i.p.) injection of SJ988497 (e.g., 30 mg/kg)
Monitoring	Monitor tumor burden via bioluminescence imaging and animal weight and health.
Endpoint	Assess reduction in leukemia burden in bone marrow, blood, and spleen.

Mechanism of Action and Signaling Pathway

SJ988497 is a PROTAC that hijacks the cell's natural protein disposal system to target and degrade JAK2. It functions as a bridge between JAK2 and the E3 ubiquitin ligase Cereblon (CRBN). This proximity induces the ubiquitination of JAK2, marking it for degradation by the proteasome. The degradation of JAK2 inhibits the downstream JAK-STAT signaling pathway, which is often overactive in CRLF2-rearranged ALL.

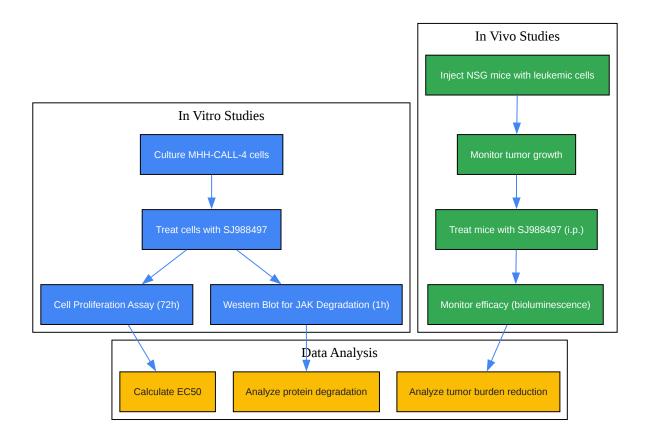




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Caption: Mechanism of SJ988497-induced JAK2 degradation.





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Caption: General experimental workflow for evaluating \$J988497.

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References

• 1. biocat.com [biocat.com]







- 2. medchemexpress.com [medchemexpress.com]
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